

Isopropyl Methyl Sulfide: A Comprehensive Safety and Technical Guide

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Compound of Interest

Compound Name: *Isopropyl methyl sulfide*

Cat. No.: *B074500*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and toxicological properties of **isopropyl methyl sulfide** (CAS No. 1551-21-9). The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound. All quantitative data is presented in structured tables for ease of reference, and detailed experimental protocols for key safety assessments are provided.

Chemical and Physical Properties

Isopropyl methyl sulfide, also known as 2-(methylthio)propane, is a flammable liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below. This data is a compilation from various sources and may include estimated values where experimental data is unavailable.

Property	Value	Source(s)
Molecular Formula	C4H10S	[2]
Molecular Weight	90.19 g/mol	[2]
Appearance	Colorless to pale yellow liquid	
Boiling Point	82.00 to 83.00 °C	[2]
Melting Point	-101.48 °C	[2]
Flash Point	-14.50 °C (6.00 °F) (Tag Closed Cup) (estimated)	
Vapor Pressure	87.415 mmHg @ 25 °C (estimated)	
Water Solubility	3417 mg/L @ 25 °C (estimated)	
logP (o/w)	1.841 (estimated)	


Hazard Identification and Classification

Isopropyl methyl sulfide is classified as a highly flammable liquid and vapor.[1][2] The Globally Harmonized System (GHS) classification is summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor

Signal Word: Danger

Hazard Pictogram:

 alt text

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P233	Keep container tightly closed.
P240	Ground/bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting equipment.
P242	Use only non-sparking tools.
P243	Take precautionary measures against static discharge.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P403+P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Detailed experimental toxicological data for **isopropyl methyl sulfide** is not readily available in public databases. The following table summarizes the available information, which is largely based on predictions and data for similar compounds.

Toxicity Endpoint	Value	Species	Method	Source(s)
Acute Oral Toxicity	LD50 > 5000 mg/kg bw (for Ethyl Methyl Sulfide)	Rat	Similar to OECD 401	
Acute Dermal Toxicity	Not determined			
Acute Inhalation Toxicity	Not determined			

Ecological Information

Specific experimental data on the ecotoxicity, biodegradability, and bioaccumulation of **isopropyl methyl sulfide** is limited. The information below is based on computational models and data for related sulfur compounds.

Ecological Endpoint	Value	Method	Source(s)
Aquatic Toxicity	Data not available. Sulfides, in general, are toxic to aquatic life.		
Ready Biodegradability	Prediction: NO	BIOWIN v4.10	
Bioaccumulation Potential	Log BCF = 0.873 (estimated)	Regression-based method	
Log Koc	1.783 (MCI method) / 1.588 (Kow method)	KOCWIN v2.00	

Experimental Protocols

Detailed methodologies for key safety experiments are outlined below. These are based on internationally recognized guidelines.

Flash Point Determination (Closed-Cup Method)

The flash point is determined using a closed-cup apparatus, such as the Pensky-Martens or Abel apparatus. The liquid is heated at a slow, constant rate in a closed cup. An ignition source is directed into the cup at regular temperature intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the liquid to ignite.

Boiling Point Determination

The boiling point can be determined by distillation or using a Thiele tube. In the Thiele tube method, a small sample is heated in a tube with an inverted capillary. The temperature at which a rapid stream of bubbles emerges and then ceases upon cooling, with the liquid entering the capillary, is recorded as the boiling point.

Acute Oral Toxicity (OECD 423: Acute Toxic Class Method)

This method involves a stepwise procedure with a limited number of animals. A starting dose is selected from a series of fixed levels (5, 50, 300, 2000 mg/kg). The substance is administered orally to a group of animals (typically rats). The outcome (mortality or evident toxicity) determines the next step: dosing at a higher or lower level, or cessation of testing. The method allows for the classification of the substance into a toxicity class.

Acute Dermal Toxicity (OECD 402)

The test substance is applied to a shaved area of the skin of experimental animals (usually rats or rabbits) for 24 hours. The animals are observed for signs of toxicity and mortality for at least 14 days. A limit test at a high dose (e.g., 2000 mg/kg) is often performed first.

Acute Inhalation Toxicity (OECD 403/436)

Animals are exposed to the test substance as a vapor, aerosol, or gas in an inhalation chamber for a defined period (typically 4 hours). Mortality and signs of toxicity are observed during and

after exposure for up to 14 days. The LC50 (lethal concentration for 50% of the animals) is determined.

Ready Biodegradability (OECD 301)

A small amount of the test substance is incubated in a mineral medium with a mixed population of microorganisms. Biodegradation is followed by measuring parameters such as dissolved organic carbon (DOC) removal, CO₂ production, or oxygen uptake over 28 days. A substance is considered readily biodegradable if it meets specific pass levels within a 10-day window.

Partition Coefficient (n-octanol/water) (OECD 117: HPLC Method)

The logP value, an indicator of bioaccumulation potential, can be estimated using High-Performance Liquid Chromatography (HPLC). The retention time of the substance on a reverse-phase column is correlated with the known logP values of reference compounds.

Safety and Handling

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.
- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated place.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Use non-sparking tools.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms persist.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Get medical attention immediately.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated.

Accidental Release Measures

- Eliminate all ignition sources.
- Ventilate the area.
- Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.
- Do not let the product enter drains.

Disposal and Transportation

Disposal

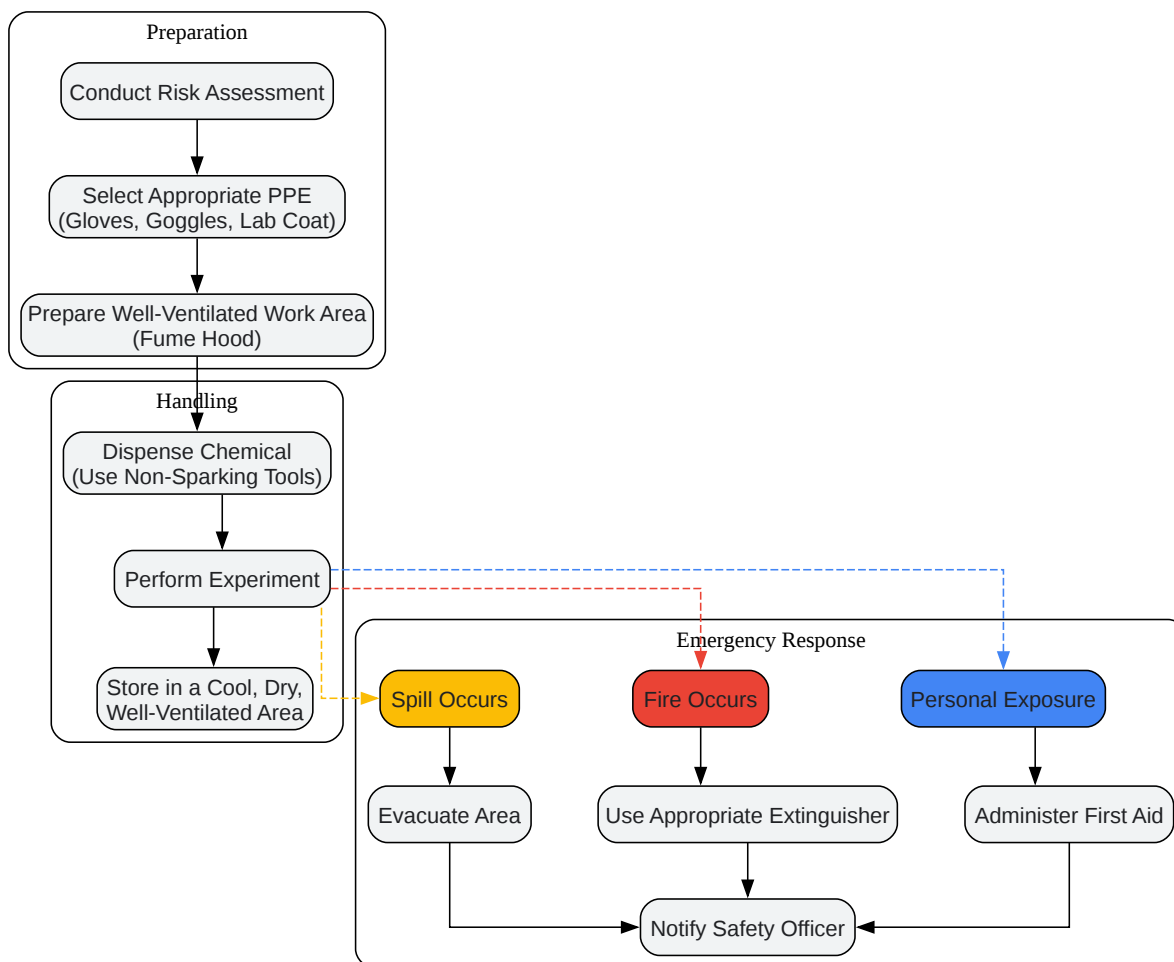
Dispose of contents and containers in accordance with local, regional, and national regulations. Flammable liquids should be handled as hazardous waste and disposed of by a licensed waste disposal company. Do not pour down drains.

Transportation

Isopropyl methyl sulfide is classified as a flammable liquid for transportation. It is typically transported under the UN number for flammable liquids not otherwise specified.

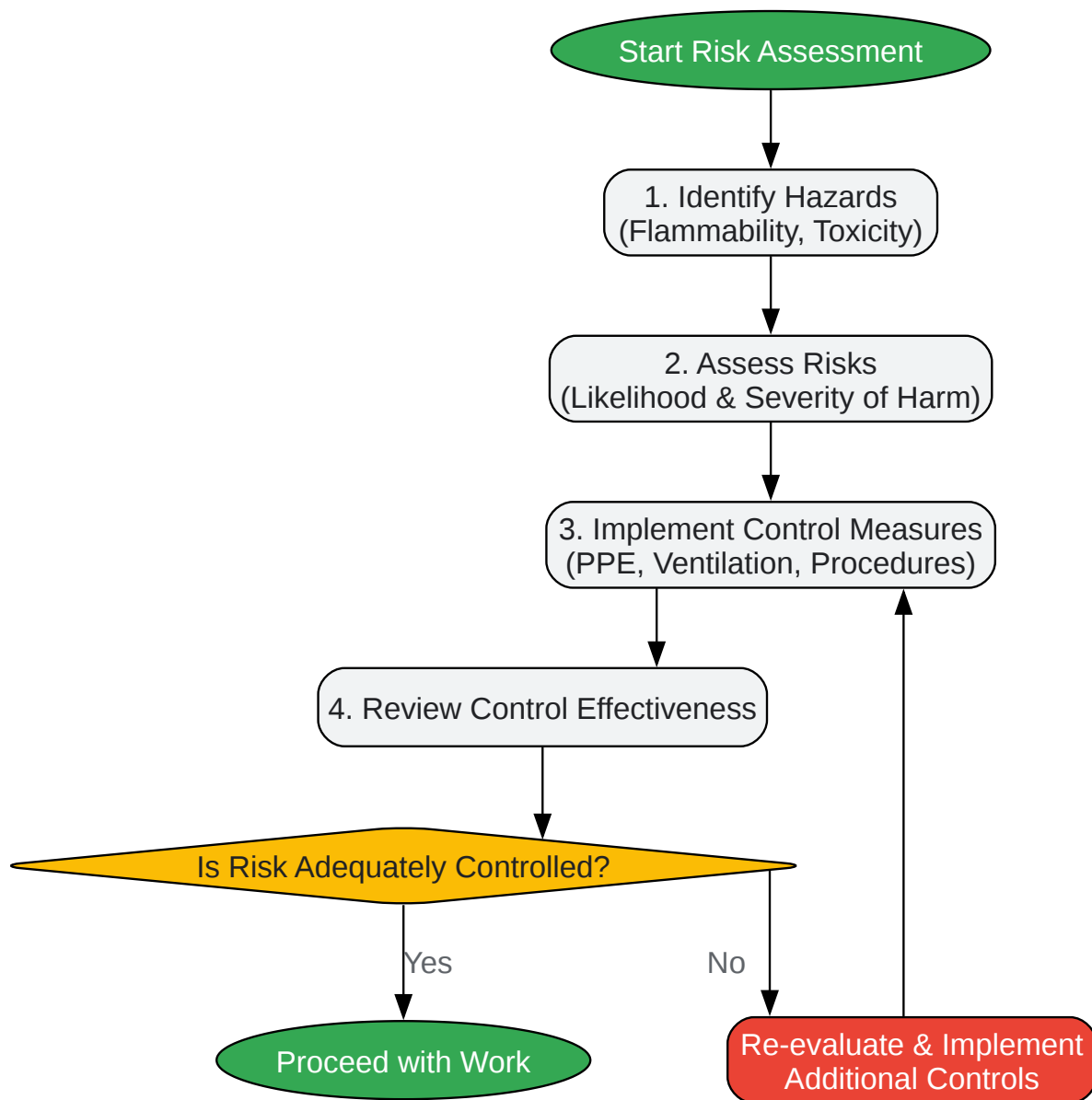
- UN Number: 1993
- Proper Shipping Name: FLAMMABLE LIQUID, N.O.S. (**Isopropyl methyl sulfide**)
- Hazard Class: 3
- Packing Group: II

Visualizations



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Caption: Workflow for the safe handling of **isopropyl methyl sulfide**.



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Caption: Logical flow for a chemical risk assessment process.

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References

- 1. Isopropyl Methyl Sulfide | C₄H₁₀S | CID 15246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Registration Dossier - ECHA [echa.europa.eu]
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